

4-Phenylbutanal solubility in organic solvents

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Compound Focus: 4-Phenylbutanal

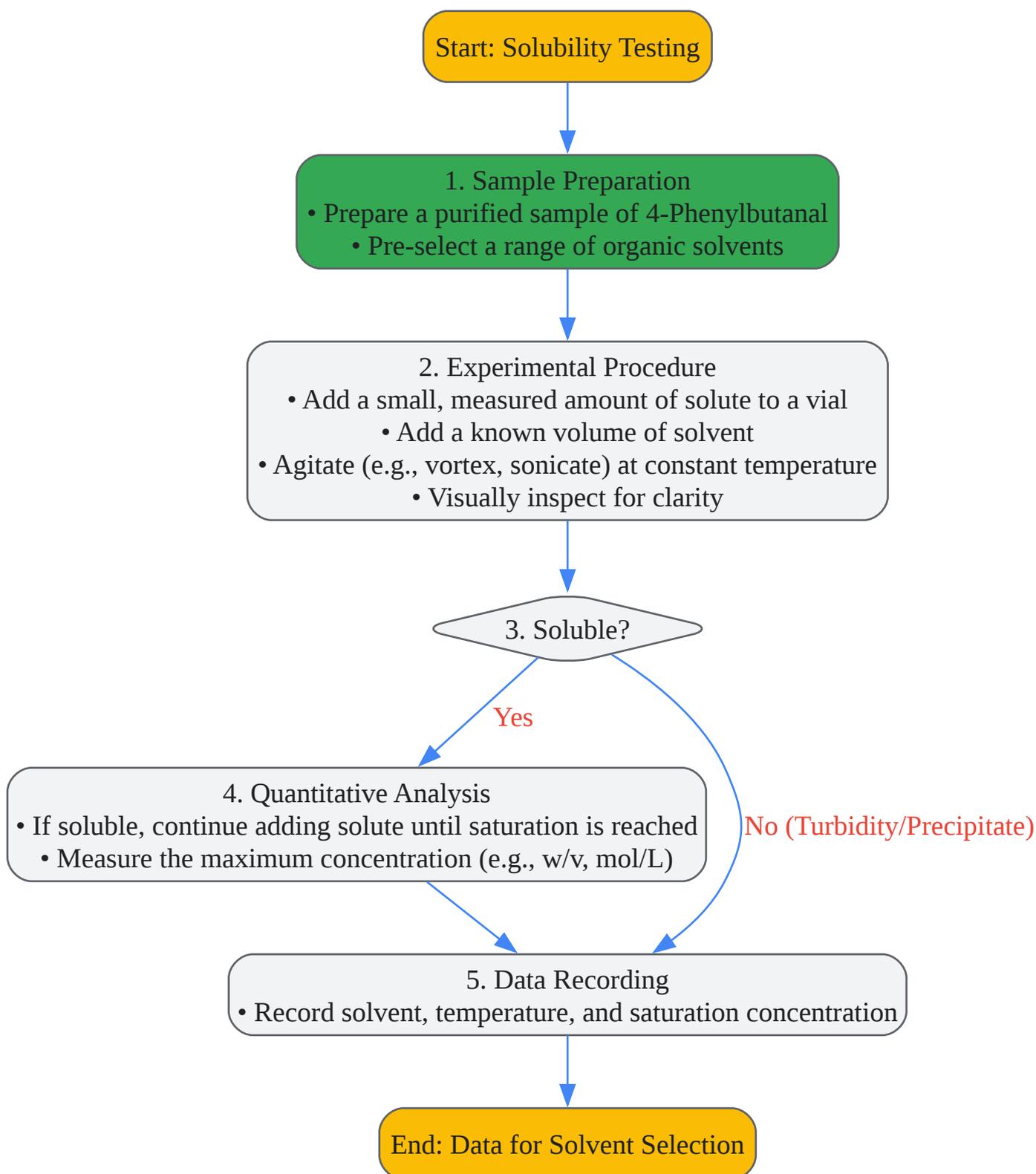
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A Framework for Solubility Investigation

In the absence of direct data, the following general approach can be used to determine the solubility of a compound like **4-Phenylbutanal** in the laboratory.



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A general workflow for experimental determination of compound solubility in various solvents.

Practical Guidance for Researchers

For your research and drug development work, here are some practical steps and considerations:

- **Solvent Selection:** Based on the principle of "like dissolves like," **4-Phenylbutanal**, with its non-polar phenyl ring and polar aldehyde group, is likely to be soluble in a range of **moderately polar to non-polar solvents**. Common laboratory solvents like **dichloromethane (DCM)**, **tetrahydrofuran (THF)**, **ethyl acetate**, and **alcohols** are good initial candidates for testing [1] [2].
- **Safety and Material Compatibility:** The table below summarizes key properties of potential solvents mentioned in the search results. This can aid in safe handling and experimental planning.

Solvent	Boiling Point (°C)	Flash Point (°C)	Key Hazards	Note on 4-Phenylbutanal
Tetrahydrofuran (THF)	66	-14	Highly flammable, forms explosive peroxides	A versatile, water-miscible solvent often stabilized with BHT [1].
Dichloromethane (DCM)	39.6	None (but can form flammable vapors)	Suspected carcinogen, toxic	A common solvent for reactions and extraction [2].
1,2-Dichloroethane	84	13	Flammable, toxic, possibly carcinogenic	Use requires careful hazard review [3].
N-Methyl-2-pyrrolidone (NMP)	202	91	Reproductive toxicity	Listed as a substance of very high concern (SVHC) by ECHA [4].
Cyclohexane	80.7	-20	Flammable	A non-polar solvent [5].

- **Next Steps:** To obtain the specific data you need, I suggest:
 - **Consulting Specialized Databases:** Search platforms like **SciFinder** or **Reaxys**, which are designed for deep chemical data mining.
 - **Literature Review:** Look for experimental procedures in scientific journals where **4-Phenylbutanal** is used as a starting material or intermediate.

- **Laboratory Testing:** Conduct your own solubility tests using the general protocol outlined above.

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References

1. - Wikipedia Tetrahydrofuran [en.wikipedia.org]
2. - Wikipedia Dichloromethane [en.wikipedia.org]
3. , 1 - 2 - Wikipedia Dichloroethane [en.wikipedia.org]
4. - N NMP Methylpyrrolidone [sigmaaldrich.com]
5. - Wikipedia Cyclohexane [en.wikipedia.org]

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